

Basic structural information of 1,2,3,5-tetrachloro-4-methoxybenzene.

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Compound of Interest

Compound Name: 2,3,4,6-Tetrachloroanisole

Cat. No.: B186961

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An In-Depth Technical Guide to 1,2,3,5-Tetrachloro-4-methoxybenzene

This technical guide provides a comprehensive overview of the fundamental structural and physicochemical properties of 1,2,3,5-tetrachloro-4-methoxybenzene. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity

1,2,3,5-Tetrachloro-4-methoxybenzene, also known by synonyms such as **2,3,4,6-tetrachloroanisole**, is a chlorinated aromatic organic compound.^[1] It belongs to the class of organic compounds known as anisoles, which are characterized by a methoxy group attached to a benzene ring.^[1]

Identifier	Value	Source(s)
IUPAC Name	1,2,3,5-tetrachloro-4-methoxybenzene	[2]
CAS Number	938-22-7	[2] [3] [4]
Chemical Formula	C ₇ H ₄ Cl ₄ O	[2] [3] [4]
Molecular Weight	245.92 g/mol	[3]
Canonical SMILES	COCl1=C(C(=C(C=C1Cl)Cl)Cl)Cl	[1] [2]
InChI Key	ITXDBGLYYSJNPK-UHFFFAOYSA-N	[2] [3] [4]
Synonyms	2,3,4,6-Tetrachloroanisole, Anisole, 2,3,4,6-tetrachloro-, 2,4,5,6-Tetrachloroanisole	[1] [3] [4]

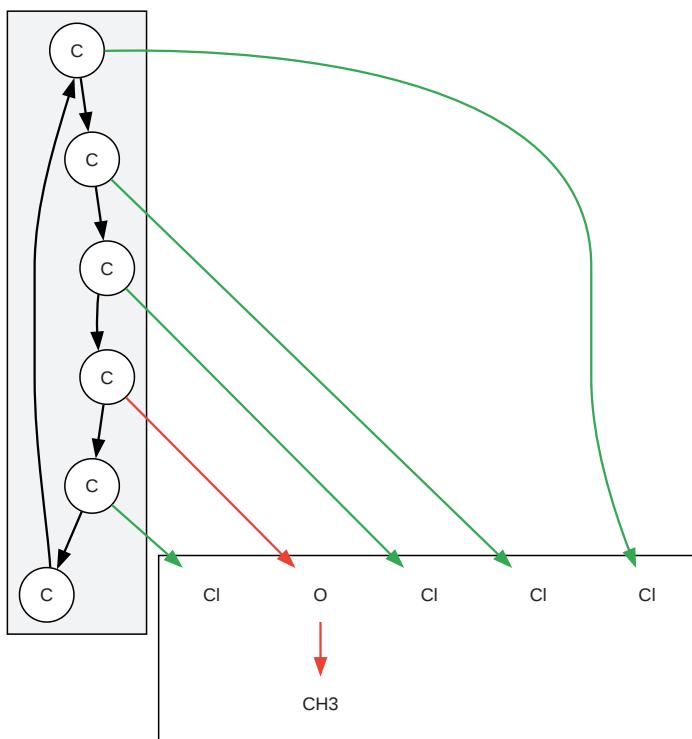
Physicochemical Properties

The following table summarizes the key experimental and computed physicochemical properties of 1,2,3,5-tetrachloro-4-methoxybenzene.

Property	Value	Source(s)
Physical Description	Solid	[2]
Melting Point	64 - 65 °C	[2]
LogP (Octanol/Water Partition Coefficient)	4.75	[2]

Molecular Structure

The molecular structure of 1,2,3,5-tetrachloro-4-methoxybenzene consists of a benzene ring substituted with four chlorine atoms at positions 1, 2, 3, and 5, and a methoxy group at position 4.



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Molecular structure of 1,2,3,5-tetrachloro-4-methoxybenzene.

Experimental Data

Spectroscopic data for 1,2,3,5-tetrachloro-4-methoxybenzene is available from the National Institute of Standards and Technology (NIST) database. This includes:

- Mass spectrum (electron ionization)[4]
- Gas Chromatography data[4]

Experimental Protocols

Detailed experimental protocols for the synthesis of 1,2,3,5-tetrachloro-4-methoxybenzene are not readily available in the public domain literature. General synthetic routes for polychlorinated anisoles may involve the chlorination of a methoxybenzene precursor or the methylation of a corresponding polychlorophenol. However, specific reaction conditions, catalysts, and purification methods for this particular isomer have not been detailed in the searched resources.

Biological Activity and Signaling Pathways

Based on available literature, there is limited information regarding the specific biological activities or associated signaling pathways for 1,2,3,5-tetrachloro-4-methoxybenzene. One source indicates that **2,3,4,6-Tetrachloroanisole** is a metabolite found in or produced by *Saccharomyces cerevisiae*.^[2] Further research is required to elucidate any potential pharmacological or toxicological effects and to understand its interactions with biological systems. Consequently, no signaling pathway diagrams can be provided at this time.

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References

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